

Introduction: The Structural Elegance and Functional Versatility of a Key Building Block

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Compound of Interest

Compound Name: 4,4'-Stilbenedicarboxylic acid

CAS No.: 74299-91-5

Cat. No.: B3152751

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4,4'-Stilbenedicarboxylic acid (SDA) is a highly versatile organic compound whose rigid, linear geometry and bifunctional nature have positioned it as a critical building block in advanced materials science and pharmaceutical research.^{[1][2][3]} Characterized by a central stilbene core—a diphenylethylene group—flanked by two carboxylic acid moieties, SDA's structure is deceptively simple. This precise arrangement provides a stable, conjugated backbone that is instrumental in the rational design of complex molecular architectures. This guide offers a senior application scientist's perspective on the core properties, synthesis, and pivotal applications of SDA, with a focus on the causality behind its utility in metal-organic frameworks (MOFs), drug discovery, and advanced functional materials.

Part 1: Core Physicochemical Properties and Isomerism

A comprehensive understanding of SDA begins with its fundamental properties, which dictate its behavior in synthetic and applied contexts. The molecule's high degree of symmetry, rigidity, and the presence of hydrogen-bonding carboxyl groups are central to its function.

Key Data Summary

The essential physicochemical properties of **4,4'-Stilbenedicarboxylic acid** are summarized below. It is critical to distinguish between the more common trans (E) isomer and the less-studied cis (Z) isomer, as their distinct geometries lead to different applications and material topologies.[\[4\]](#)[\[5\]](#)

Property	Value	Notes
Chemical Formula	C ₁₆ H ₁₂ O ₄	[1] [6] [7] [8]
Molecular Weight	268.27 g/mol (also cited as 268.26 g/mol)	[1] [6] [7] [9]
IUPAC Name	4-[(1E)-2-(4-carboxyphenyl)ethenyl]benzoic acid (trans-isomer)	[10]
	4-[(1Z)-2-(4-carboxyphenyl)ethenyl]benzoic acid (cis-isomer)	[11]
Synonyms	4,4'-(1,2-Ethenediyl)bisbenzoic acid, H ₂ SDC, 4,4'-Dicarboxystilbene	[7] [12]
CAS Number	100-31-2 (trans-isomer)	[1] [7] [9]
	133005-88-6 (cis-isomer)	[6] [11]
Appearance	White to off-white, or sometimes green/orange powder/crystal	[1]
Melting Point	>300 °C (decomposes)	[1]

The Critical Role of E/Z Isomerism

The central carbon-carbon double bond in the stilbene core gives rise to two geometric isomers: E (trans) and Z (cis).

(Z)-4,4'-Stilbenedicarboxylic acid (cis)

Z_img

(E)-4,4'-Stilbenedicarboxylic acid (trans)

E_img

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Caption: Chemical structures of the (E) and (Z) isomers of **4,4'-Stilbenedicarboxylic acid**.

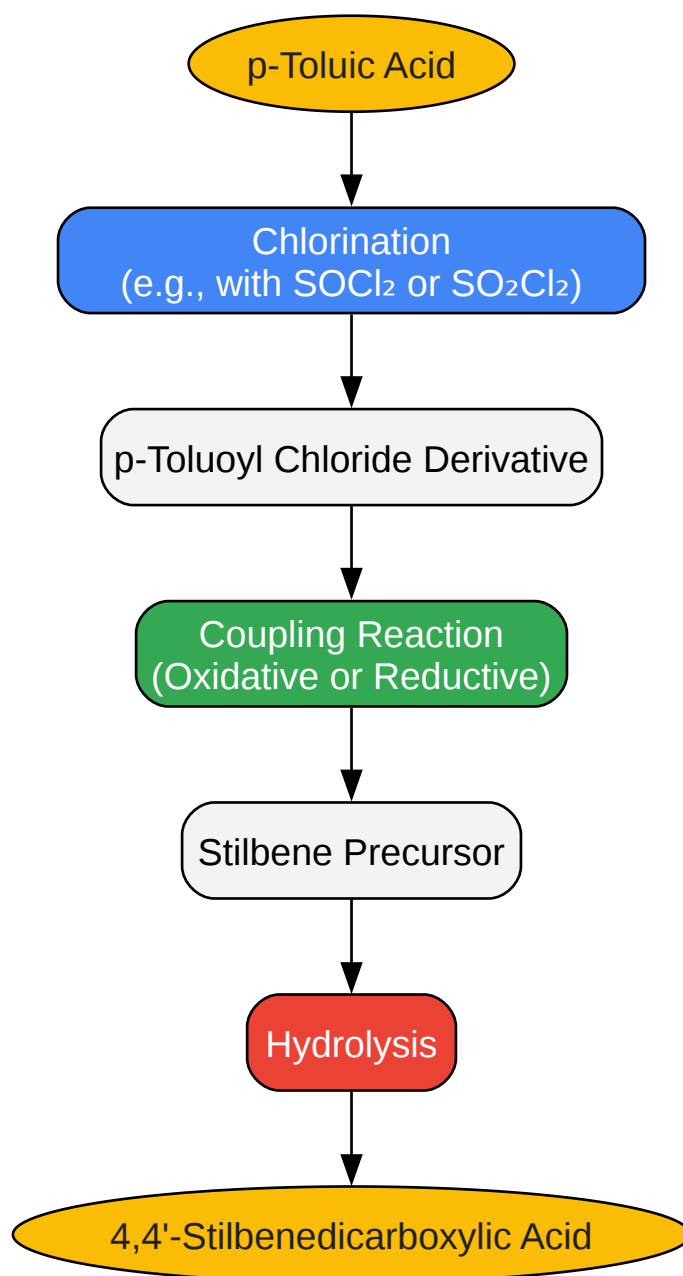
The trans isomer possesses a linear, highly symmetric structure, making it an exhaustive favorite for constructing predictable, extended networks like metal-organic frameworks.[5] In contrast, the bent geometry of the cis isomer was largely overlooked until recent studies demonstrated its utility in forming unique, non-interpenetrating 2D sheets and microporous 3D frameworks with novel topologies.[1][4][5] The choice of isomer is therefore a primary design parameter for tuning the final properties and structure of a target material.

Part 2: Synthesis Pathways and Methodologies

The synthesis of SDA is a well-established process, yet the choice of method depends on the desired purity, scale, and available starting materials. The causality behind a chosen synthetic route often involves balancing yield, reaction conditions, and the environmental impact of byproducts.

Established Synthetic Workflow: An Exemplar Protocol

One common pathway involves the oxidative coupling of p-toluic acid. This method is illustrative of the chemical logic required to build the stilbene core.



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Caption: A generalized workflow for the synthesis of **4,4'-Stilbenedicarboxylic acid**.

Detailed Protocol: Synthesis via Sulfur and p-Toluic Acid

This protocol describes a method for preparing SDA, which, while requiring high temperatures, is effective.[13]

- **Reactant Preparation:** In a high-pressure reactor, thoroughly mix p-toluic acid and elemental sulfur. A stoichiometric excess of p-toluic acid is typically used.
- **Inert Atmosphere:** Purge the reactor with an inert gas, such as nitrogen, to prevent unwanted side reactions at high temperatures.
- **Heating and Reaction:** Heat the mixture to approximately 265 °C under pressure (around 5.5 bars).[13] The sulfur acts as a dehydrogenating and coupling agent, facilitating the formation of the ethene bridge between two molecules of p-toluic acid. This step is critical as it forms the core stilbene backbone. The high temperature provides the necessary activation energy for this transformation.
- **Workup and Purification:** After cooling, the crude product is typically a solid mass. It must be isolated and purified. This often involves:
 - Dissolving the crude product in a suitable basic aqueous solution (e.g., NaOH) to form the disodium salt of SDA, which is water-soluble.
 - Filtering the solution to remove insoluble impurities.
 - Acidifying the filtrate with a strong acid (e.g., HCl). This protonates the carboxylate groups, causing the purified **4,4'-Stilbenedicarboxylic acid** to precipitate out of the solution.
 - Collecting the precipitate by filtration, washing with deionized water to remove residual salts, and drying under a vacuum.
- **Validation:** The final product's identity and purity should be confirmed using analytical techniques such as NMR spectroscopy, FTIR spectroscopy, and melting point analysis.

Part 3: Core Applications in Research and Development

The utility of SDA stems directly from its structural features: the two carboxylic acid groups provide versatile coordination sites for metal ions, while the rigid stilbene linker ensures that the resulting frameworks are robust and porous.[1]

Pillar of Metal-Organic Framework (MOF) Chemistry

SDA is a premier organic linker in the field of reticular chemistry. Its linear and rigid nature allows for the systematic design of porous crystalline materials with exceptionally high surface areas.[1]

Causality of Application:

- **Rigidity and Linearity:** The trans-SDA molecule acts as a rigid rod, connecting metal-based secondary building units (SBUs) in a predictable manner. This is fundamental to achieving long-range order and creating permanent porosity.[1]
- **Bifunctionality:** The two terminal carboxylate groups can coordinate with metal ions in various modes (monodentate, bidentate, bridging), enabling the formation of 1D, 2D, and 3D network structures.[5]

These MOFs have demonstrated significant potential in applications such as gas storage, chemical separations, and heterogeneous catalysis.[2][14] The ability to functionalize the stilbene core itself (e.g., with amino groups) allows for post-synthetic modification, a powerful strategy for introducing new functionalities into a pre-formed MOF without altering its topology.
[1]

Caption: Conceptual diagram of SDA linking metal nodes to form a 2D porous network.

A Privileged Scaffold in Medicinal Chemistry

The stilbene scaffold is considered a "privileged structure" in drug design.[15] Natural and synthetic stilbenoids, such as resveratrol and combretastatin A-4, exhibit a wide range of biological activities, including anticancer, antioxidant, and anti-inflammatory properties.[15] SDA serves as a crucial pharmaceutical intermediate, providing a robust core that can be chemically modified to create complex drug molecules.[2][3] Its dicarboxylic acid functionality allows for its incorporation into larger molecules, such as peptides or polymers, to act as a linker or to improve pharmacokinetic properties.

Functionalization of Advanced Materials

Beyond MOFs, SDA is used to modify the surfaces of other materials to enhance their properties. A notable example is the covalent functionalization of graphene oxide (GO). By reacting the carboxyl groups of SDA with the oxygen-containing functional groups on GO, a hybrid material is formed. This process has been shown to significantly increase the material's electrochemical capacitance and induce a red-shift in optical absorption, attributed to an extended π -conjugation system.[1] This makes SDA-functionalized materials promising candidates for energy storage applications like supercapacitors.[14]

Part 4: Safety, Handling, and Storage

As a laboratory chemical, **4,4'-Stilbenedicarboxylic acid** requires careful handling to minimize risk.

- **Primary Hazards:** The compound is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1][16]
- **Handling Precautions:** Always handle SDA in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust.[17][18] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[16][19] Avoid formation of dust and aerosols.[18]
- **First Aid Measures:**
 - **Eyes:** Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[16][19]
 - **Skin:** Wash off with soap and plenty of water. If irritation occurs, seek medical advice.[16][19]
 - **Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention.[19]
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.[17][18] Keep it separate from incompatible materials and foodstuffs.

Conclusion and Future Outlook

4,4'-Stilbenedicarboxylic acid is far more than a simple organic molecule; it is a foundational tool for precision engineering at the molecular level. Its value is rooted in its structural rigidity, chemical functionality, and the predictable architectures it can form. While the trans-isomer has been the workhorse of MOF chemistry for years, emerging research into the cis-isomer is opening new frontiers in materials design, promising novel framework topologies and properties.[4][5] As researchers continue to push the boundaries of materials science and drug discovery, the demand for high-purity, well-characterized SDA will undoubtedly grow, solidifying its role as an indispensable component in the modern chemist's toolkit.

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